Use of 3-(3-Fluorophenyl)morpholine as a chemical probe

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Compound of Interest	
Compound Name:	*3-(3-Fluorophenyl)morpholine*
CAS No.:	*1196551-89-9*
Cat. No.:	*B3089640*

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Application Note: Pharmacological Profiling and Metabolic Stability Assessment using **3-(3-Fluorophenyl)morpholine**

Introduction

3-(3-Fluorophenyl)morpholine (3-3-FPM) is a specialized chemical probe used primarily in neuropharmacology and medicinal chemistry. Structurally, it represents the des-methyl core scaffold of the psychostimulant 3-fluorophenmetrazine (3-FPM). By lacking the steric bulk of the 3-methyl group found in phenmetrazine derivatives, this probe allows researchers to isolate the electronic and lipophilic contributions of the fluorinated phenyl ring to Monoamine Transporter (MAT) binding affinity and metabolic stability.

This guide details the use of **3-(3-Fluorophenyl)morpholine** as a reference standard for two critical applications:

- Selectivity Profiling: Determining the binding preference between Norepinephrine (NET) and Dopamine (DAT) transporters.
- Metabolic Stability Assessment: Quantifying the "Fluorine Effect" on intrinsic clearance (

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) in liver microsomes.

Mechanism of Action & Probe Utility

Transporter Interaction

The morpholine nitrogen acts as a pharmacophore anchor, protonating at physiological pH to form an ionic bond with the aspartate residue in the primary binding site of MATs (e.g., Asp79 in hDAT). The 3-fluorophenyl moiety occupies the hydrophobic pocket.

- Probe Utility: The fluorine substitution at the meta position withdraws electron density from the phenyl ring (Hammett

  > 0), altering

  stacking interactions within the transporter crevice compared to the non-fluorinated analogue.

Metabolic Blocking

In non-fluorinated analogues, the phenyl ring is a primary site for Phase I oxidative metabolism (aromatic hydroxylation) by Cytochrome P450 enzymes (CYP2D6, CYP3A4).

- Probe Utility: The C-F bond is metabolically inert. Using **3-(3-Fluorophenyl)morpholine** allows researchers to block this "soft spot," shifting metabolism to the morpholine ring (N-oxidation or ring opening). This makes it an ideal Matched Molecular Pair (MMP) control for stability assays.

Visualization: Assay Logic & Workflow

The following diagram illustrates the parallel workflows for using this probe in affinity profiling versus metabolic stability testing.

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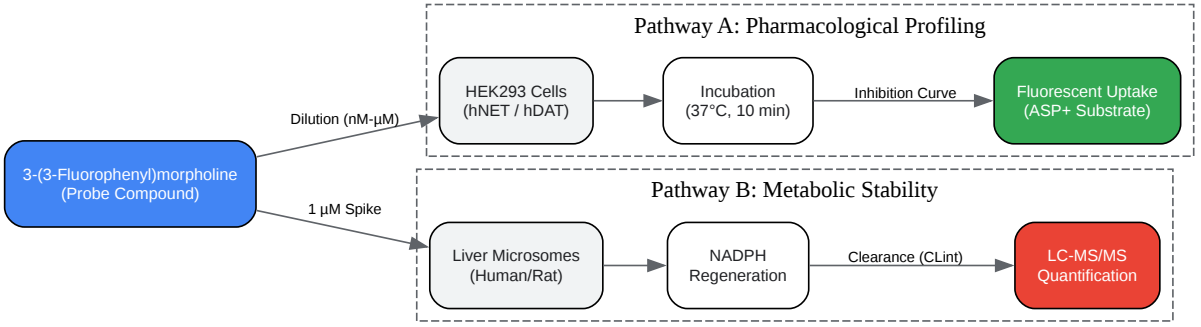

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Caption: Dual-stream workflow for characterizing transporter affinity (Pathway A) and metabolic resistance (Pathway B).

Protocol A: Monoamine Uptake Inhibition Assay

Objective: Determine the

of **3-(3-Fluorophenyl)morpholine** at NET and DAT using a fluorescent substrate (ASP+), avoiding radioactive waste.

Materials:

- HEK293 cells stably expressing hNET or hDAT.
- Probe: **3-(3-Fluorophenyl)morpholine** HCl (10 mM stock in DMSO).
- Substrate: 4-(4-(dimethylamino)styryl)-N-methylpyridinium iodide (ASP+).
- Buffer: Krebs-Ringer-HEPES (KRH) buffer containing 0.1% glucose.

Step-by-Step Methodology:

- Cell Preparation:

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- Seed cells in black-walled, clear-bottom 96-well poly-D-lysine coated plates at 60,000 cells/well.
- Incubate for 24 hours to reach confluence.

- Compound Addition:
  - Remove culture medium and wash cells once with warm KRH buffer.
  - Prepare serial dilutions of the Probe (10 µM to 0.1 nM) in KRH buffer.
  - Add 100 µL of diluted Probe to wells. Incubate for 10 minutes at 37°C (Pre-incubation allows equilibrium binding).
- Substrate Initiation:
  - Add ASP+ (final concentration: 3 µM for DAT, 2 µM for NET).
  - Incubate for 20 minutes at 37°C.
- Detection:
  - Read fluorescence immediately on a plate reader (Excitation: 475 nm / Emission: 609 nm).
  - Note: ASP+ is actively transported into the cell; fluorescence increases with uptake. The Probe inhibits this uptake.
- Data Analysis:
  - Normalize data: Define "0% Inhibition" (DMSO only) and "100% Inhibition" (10 µM Cocaine or Desipramine).
  - Fit data to a non-linear regression model (Sigmoidal dose-response) to calculate

    .

Expected Data Table:

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Target	Expected IC50 (nM)	Selectivity Note
hNET	50 - 150 nM	High Affinity (Primary Target)
hDAT	400 - 800 nM	Moderate Affinity
hSERT	> 5,000 nM	Low/No Affinity (Selectivity Control)

Protocol B: Microsomal Metabolic Stability

Objective: Calculate the Intrinsic Clearance (

) and Half-life (

) to validate the metabolic blockade provided by the fluorine substitution.

Materials:

- Pooled Human Liver Microsomes (HLM) (20 mg/mL protein).
- NADPH Regenerating System (solution A and B).
- Internal Standard: Propranolol or Diclofenac.
- Quench Solution: Acetonitrile with 0.1% Formic Acid.

Step-by-Step Methodology:

- Master Mix Preparation:
  - Prepare a microsomal suspension in Phosphate Buffer (100 mM, pH 7.4) to a concentration of 0.625 mg/mL.
  - Spike **3-(3-Fluorophenyl)morpholine** (from 1 mM DMSO stock) to a final concentration of 1 µM. (Keep DMSO < 0.1%).
- Reaction Initiation:
  - Pre-warm 30 µL of Master Mix in a 96-well plate at 37°C for 5 minutes.

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- Add 10 µL of NADPH regenerating system to initiate the reaction (Final protein conc: 0.5 mg/mL).

- Time-Course Sampling:
  - At time points

    min, remove 40 µL of the reaction mixture.
  - Immediately transfer into 120 µL of ice-cold Quench Solution containing the Internal Standard.

- Processing:
  - Centrifuge plates at 4,000 rpm for 20 minutes at 4°C to pellet precipitated proteins.
  - Transfer supernatant to LC-MS vials.

- LC-MS/MS Analysis:
  - Column: C18 Reverse Phase (e.g., Kinetex 2.6µm, 50x2.1mm).
  - Mobile Phase: Gradient elution (Water/Acetonitrile + 0.1% Formic Acid).
  - Transition: Monitor the parent ion

    . For **3-(3-fluorophenyl)morpholine** (

    ), MW ≈ 181.2. Look for m/z 182.1 → 152.1 (loss of

    from morpholine ring).

Calculation: Plot ln(% Remaining Parent) vs. Time. The slope is

.

Scientific Integrity & Troubleshooting

- Chirality Warning: 3-substituted morpholines possess a chiral center at carbon 3. This protocol assumes the use of a racemic mixture unless otherwise specified. If using pure

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enantiomers, expect the (+)-S enantiomer to typically exhibit higher potency at NET, consistent with phenmetrazine SAR [1].

- Self-Validation:
  - Assay A: Ensure Z-factor > 0.5 using control wells. If fluorescence background is high, wash cells twice before adding ASP+.
  - Assay B: Include a high-clearance control (e.g., Verapamil) and a low-clearance control (e.g., Warfarin) in every run to verify microsomal activity.

References

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Sources

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